

# A Comprehensive Technical Guide to Bisdisulizole Disodium and its Scientific Synonyms

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## Compound of Interest

Compound Name: *Bisdisulizole disodium*

Cat. No.: *B070571*

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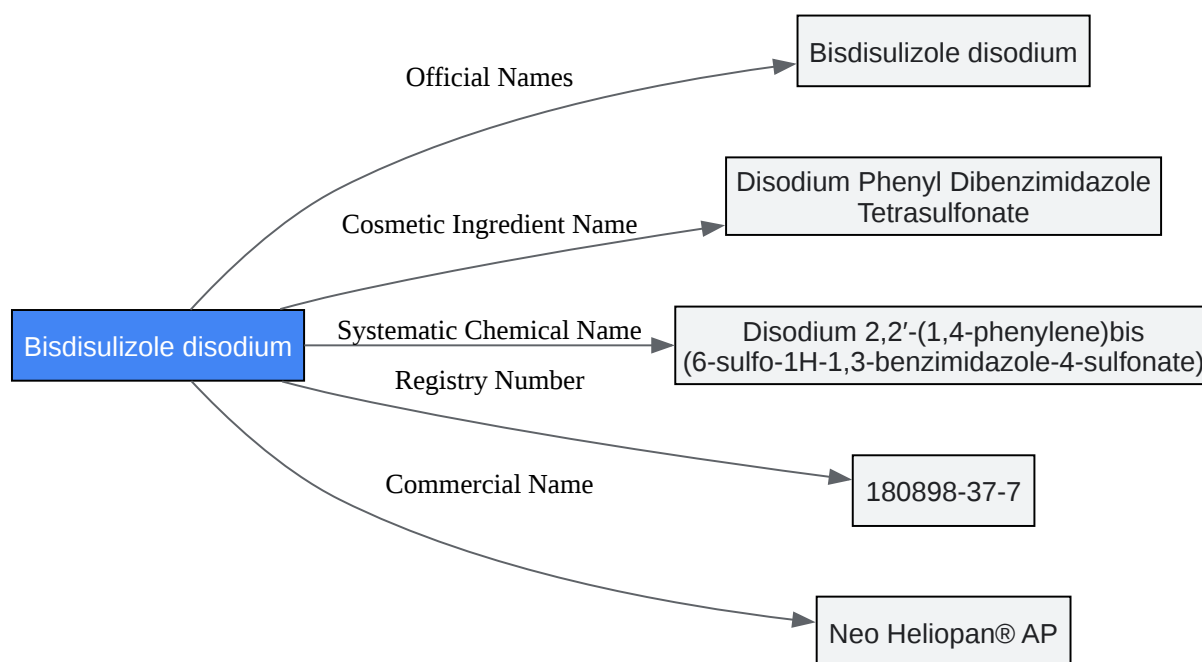
This in-depth technical guide provides a comprehensive overview of **Bisdisulizole disodium**, a broad-spectrum UV filter. The guide details its various synonyms used in scientific literature, its physicochemical properties, and analytical methodologies for its quantification and stability assessment.

## Nomenclature and Synonyms

**Bisdisulizole disodium** is known by a variety of names in scientific and commercial contexts. A clear understanding of these synonyms is crucial for literature review and regulatory submissions.

Category	Synonym
International Nonproprietary Name (INN)	Bisdisulizole disodium[1]
US Adopted Name (USAN)	Bisdisulizole disodium[1]
INCI Name	Disodium Phenyl Dibenzimidazole Tetrasulfonate[2][3]
IUPAC Name	Disodium 2,2'-(1,4-phenylene)bis(6-sulfo-1H- 1,3-benzimidazole-4-sulfonate)
CAS Number	180898-37-7[2]
EC Number	429-750-0[2]
Trade Name	Neo Heliopan® AP[1][2]
Chemical Synonyms	1H-Benzimidazole-4,6-disulfonic acid, 2,2'-(1,4- phenylene)bis-, disodium salt; Disodium phenyldibenzimidazoletetrasulfonate; Bisimidazylate

Below is a diagram illustrating the relationship between the core compound and its various identifiers.



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Figure 1. Synonym Relationship Diagram

## Physicochemical Properties

**Bisdisulizole disodium** is a water-soluble organic compound valued for its photostability and broad-spectrum UV absorption.[4][5] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>12</sub> S <sub>4</sub>	[3]
Molecular Weight	674.55 g/mol	
Appearance	Yellow to dark yellow powder	[2]
Solubility	Water-soluble (2 g/L at 20°C)	[6]
UV Absorption Range	280 - 370 nm	[2]
Peak Absorbance (λ <sub>max</sub> )	~335 nm	[5]
Specific Extinction (E1% 1cm)	≥ 770 at 340 nm	[2]
Photostability	Excellent	[2]

## Analytical Methodologies

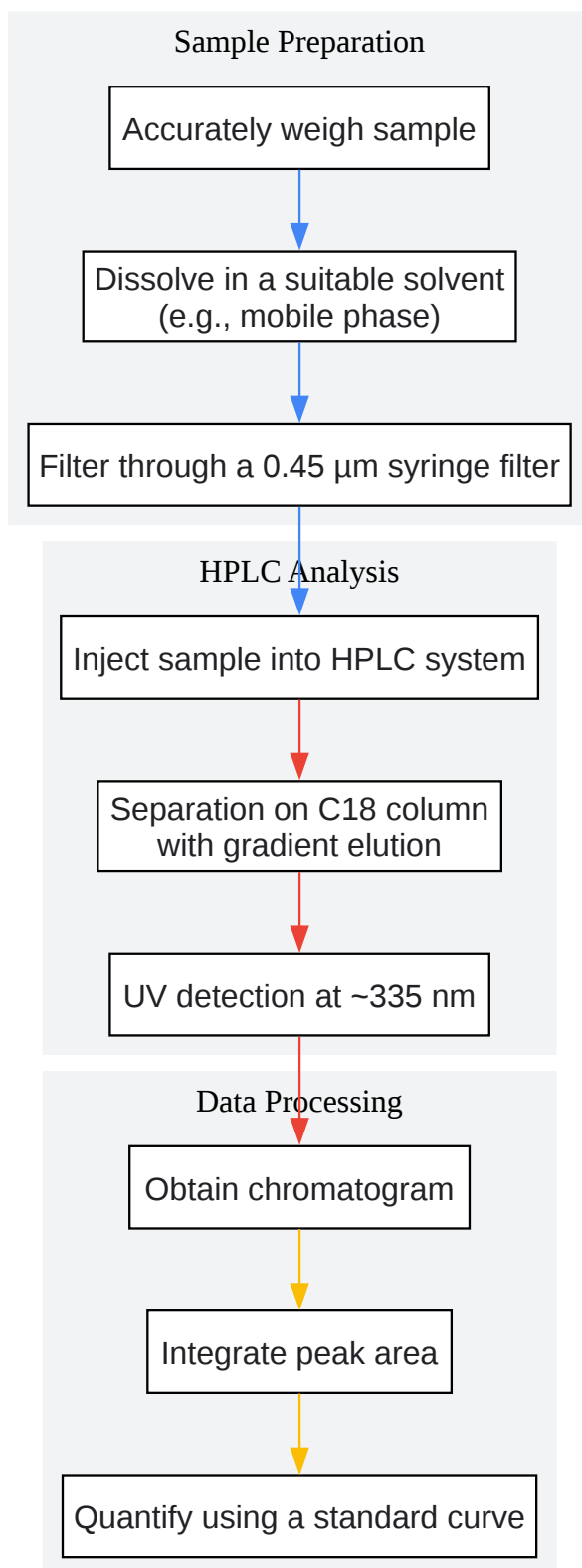
Accurate and precise analytical methods are essential for the quantification of **Bisdisulizole disodium** in raw materials and finished formulations, as well as for stability testing. High-Performance Liquid Chromatography (HPLC) is the most common technique employed for this purpose.

### High-Performance Liquid Chromatography (HPLC)

A representative HPLC method for the analysis of **Bisdisulizole disodium** is detailed below. This method is based on common practices for the analysis of UV filters in cosmetic products.

Parameter	Specification
Column	C18, 5 µm particle size, 4.6 x 250 mm
Mobile Phase A	Aqueous buffer (e.g., 0.1% Phosphoric Acid in Water)
Mobile Phase B	Acetonitrile or Methanol
Gradient	A time-programmed gradient from a higher polarity (more Mobile Phase A) to a lower polarity (more Mobile Phase B) is typically used to ensure the elution of all components.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at ~335 nm
Injection Volume	10 µL

The following diagram outlines a typical workflow for the HPLC analysis of **Bisdisulizole disodium**.



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Figure 2. HPLC Analysis Workflow

## Stability-Indicating Method and Forced Degradation Studies

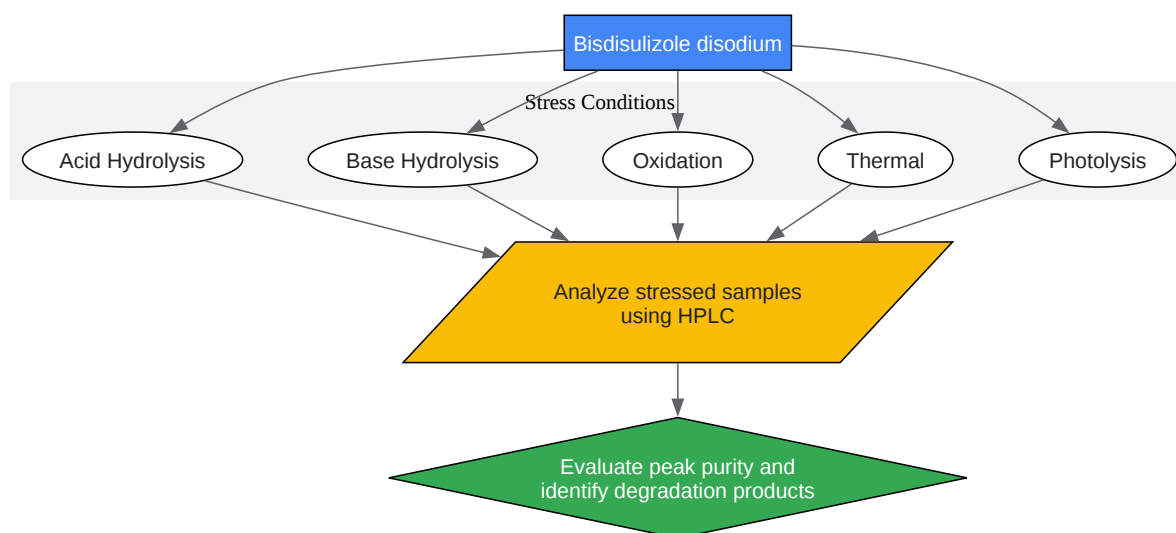
To ensure the stability of **Bisdisulizole disodium** in a formulation, forced degradation studies are performed to develop a stability-indicating analytical method. These studies involve subjecting the active ingredient to various stress conditions to identify potential degradation products and to demonstrate that the analytical method can effectively separate these degradants from the intact drug.

Experimental Protocol for Forced Degradation:

A generic protocol for forced degradation studies, in accordance with ICH guidelines, is provided below. The extent of degradation should ideally be between 5-20%.<sup>[4]</sup>

Stress Condition	Protocol
Acid Hydrolysis	0.1 M HCl at 60°C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60°C for 24 hours
Oxidative Degradation	3% H <sub>2</sub> O <sub>2</sub> at room temperature for 24 hours
Thermal Degradation	105°C for 48 hours (solid state)
Photodegradation	Expose to UV light (200 Wh/m <sup>2</sup> ) and visible light (1.2 million lux hours)

The following diagram illustrates the logical flow of a forced degradation study.



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Figure 3. Forced Degradation Study Workflow

## Conclusion

This technical guide provides essential information on **Bisdisulizole disodium** for professionals in the fields of research, drug development, and cosmetic science. A thorough understanding of its synonyms, physicochemical characteristics, and analytical methodologies is fundamental for its effective and safe application. The provided experimental protocols and workflows serve as a valuable resource for laboratory practice.

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